

# 2-(5-Bromothiophen-2-yl)morpholine chemical structure analysis

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 2-(5-Bromothiophen-2-yl)morpholine

CAS No.: 1178409-69-2

Cat. No.: B1530240

[Get Quote](#)

An In-depth Technical Guide to the Chemical Structure of **2-(5-Bromothiophen-2-yl)morpholine**

## Foreword: A Molecule of Convergent Pharmacophores

In the landscape of modern medicinal chemistry, the strategic combination of distinct molecular scaffolds is a cornerstone of rational drug design. The molecule **2-(5-Bromothiophen-2-yl)morpholine** represents a compelling convergence of two such pharmacologically significant moieties: the electron-rich aromatic thiophene ring and the versatile, saturated morpholine heterocycle. This guide provides a detailed structural analysis of this compound, intended for researchers, scientists, and drug development professionals. We will dissect its constituent parts, predict its spectroscopic signatures, and explore its synthetic and applicative potential, offering a holistic view grounded in established chemical principles.

# Structural Dissection: The Anatomy of a Hybrid Scaffold

The chemical identity of **2-(5-Bromothiophen-2-yl)morpholine** is defined by the unique interplay of its three primary components: the brominated thiophene core, the morpholine ring, and the chiral carbon linking them.

## The 5-Bromothiophene Moiety: A Versatile Aromatic Core

Thiophene is a five-membered aromatic heterocycle that is a common feature in numerous pharmaceuticals and organic electronic materials.<sup>[1]</sup> Its aromaticity and electron-rich nature, derived from the sulfur atom's lone pair participation in the  $\pi$ -system, dictate its chemical behavior.

- **Electronic Profile:** The thiophene ring is susceptible to electrophilic substitution, primarily at the 2- and 5-positions. In this molecule, these positions are occupied, directing any further reactivity.
- **The Bromine Substituent:** The bromine atom at the C5 position serves two critical functions. Firstly, it acts as an electron-withdrawing group via induction, modulating the electron density of the thiophene ring. Secondly, and more significantly in a synthetic context, it provides a reactive handle for cross-coupling reactions (e.g., Suzuki, Stille, Sonogashira), allowing for the elaboration of the core structure into more complex derivatives.

## The Morpholine Moiety: A "Privileged" Pharmacokinetic Modulator

The morpholine ring is a saturated six-membered heterocycle containing both an amine and an ether functional group.<sup>[2]</sup> It is widely regarded as a "privileged scaffold" in medicinal chemistry due to its ability to improve the pharmacokinetic properties of drug candidates.<sup>[3][4]</sup>

- **Physicochemical Properties:** Morpholine's structure imparts a unique balance of hydrophilicity and lipophilicity. The oxygen atom can act as a hydrogen bond acceptor, while the secondary amine is a weak base (pKa of the conjugate acid is ~8.5), which can improve aqueous solubility and modulate cell permeability.<sup>[2][5]</sup>

- **Conformational Flexibility:** The morpholine ring typically adopts a stable chair conformation, which can influence how a molecule binds to a biological target.[5] This conformational aspect is a key consideration in structure-activity relationship (SAR) studies.

## The Chiral Interface: The C2-C2' Linkage

The direct carbon-carbon bond between the C2 position of the thiophene ring and the C2 position of the morpholine ring creates a stereocenter. Consequently, **2-(5-Bromothiophen-2-yl)morpholine** is a chiral molecule and can exist as a pair of enantiomers (R and S). The specific stereochemistry can have profound implications for biological activity, making enantioselective synthesis a critical consideration for its potential therapeutic applications.

Fig 1. Chemical structure of **2-(5-Bromothiophen-2-yl)morpholine**.

## Spectroscopic Signature Analysis: Confirming the Structure

The definitive confirmation of the **2-(5-Bromothiophen-2-yl)morpholine** structure relies on a combination of spectroscopic techniques. Below is a predictive analysis of the expected spectral data.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

- **<sup>1</sup>H NMR Spectroscopy:**
  - **Thiophene Protons:** Two distinct doublets are expected in the aromatic region (approx.  $\delta$  6.8-7.2 ppm). The proton at C3 will be coupled to the proton at C4, resulting in a doublet, and vice-versa.
  - **Morpholine Protons:** The eight protons on the morpholine ring will appear as complex multiplets in the aliphatic region (approx.  $\delta$  2.5-4.0 ppm). The protons on carbons adjacent to the oxygen (C3, C5) will be deshielded and appear further downfield ( $\delta$  3.5-4.0 ppm) compared to the protons on carbons adjacent to the nitrogen (C6). The single proton at the chiral center (C2) will likely appear as a distinct multiplet.

- NH Proton: A broad singlet, typically in the  $\delta$  1.5-3.0 ppm range, which would disappear upon D<sub>2</sub>O exchange.
- <sup>13</sup>C NMR Spectroscopy:
  - Thiophene Carbons: Four signals are expected. The carbon bearing the bromine (C5) will be significantly shielded (approx.  $\delta$  110-115 ppm). The carbon attached to the morpholine (C2) will be the most downfield of the thiophene carbons (approx.  $\delta$  145-150 ppm). The other two carbons (C3, C4) will appear in the typical aromatic region ( $\delta$  120-130 ppm).
  - Morpholine Carbons: Four distinct signals are expected. The carbons adjacent to the oxygen (C3, C5) will be downfield (approx.  $\delta$  65-75 ppm), while the carbons adjacent to the nitrogen (C2, C6) will be more upfield (approx.  $\delta$  45-55 ppm).

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecule's mass and fragmentation pattern.

- Molecular Ion Peak: The key diagnostic feature will be the isotopic pattern of the molecular ion (M<sup>+</sup>). Due to the presence of bromine, which has two major isotopes (<sup>79</sup>Br and <sup>81</sup>Br) in nearly a 1:1 natural abundance, the mass spectrum will show two peaks of almost equal intensity for the molecular ion: [M]<sup>+</sup> and [M+2]<sup>+</sup>.
- Fragmentation: Common fragmentation pathways would include the loss of the bromine atom and cleavage of the bond between the thiophene and morpholine rings, leading to fragment ions corresponding to each moiety.

## Infrared (IR) Spectroscopy

IR spectroscopy helps identify the functional groups present in the molecule.

| Functional Group | Vibration Type | Expected Wavenumber (cm <sup>-1</sup> ) |
|------------------|----------------|-----------------------------------------|
| N-H (Amine)      | Stretch        | 3300 - 3500 (broad)                     |
| C-H (Aromatic)   | Stretch        | 3000 - 3100                             |
| C-H (Aliphatic)  | Stretch        | 2850 - 3000                             |
| C=C (Aromatic)   | Stretch        | 1450 - 1600                             |
| C-O-C (Ether)    | Stretch        | 1050 - 1150 (strong)                    |
| C-N (Amine)      | Stretch        | 1020 - 1250                             |
| C-Br             | Stretch        | 500 - 600                               |

Table 1. Predicted IR Absorption Frequencies.

## Synthetic Pathways: Constructing the Scaffold

The synthesis of 2-substituted chiral morpholines is an active area of research.<sup>[6]</sup> While specific, documented synthesis for **2-(5-Bromothiophen-2-yl)morpholine** is not readily available in foundational literature, logical and established methodologies can be proposed. A common and effective strategy involves the asymmetric hydrogenation of a dehydromorpholine precursor.

## Protocol: Asymmetric Hydrogenation Approach

This method is highly effective for establishing the chiral center at the C2 position with high enantioselectivity.<sup>[6][7]</sup>

- **Precursor Synthesis:** The corresponding 2-(5-Bromothiophen-2-yl)-dehydromorpholine is first synthesized. This can often be achieved through the condensation of 2-acetyl-5-bromothiophene with an appropriate amino alcohol derivative followed by cyclization.
- **Asymmetric Hydrogenation:** The dehydromorpholine intermediate is subjected to hydrogenation using a chiral catalyst, typically a rhodium or iridium complex with a chiral bisphosphine ligand (e.g., SKP-Rh).

- **Catalyst Loading:** The reaction is generally efficient with low catalyst loading (e.g., 0.2-1 mol%).<sup>[6]</sup>
- **Reaction Conditions:** The hydrogenation is carried out under a hydrogen atmosphere (pressure may vary) in a suitable solvent like methanol or dichloroethane at a controlled temperature.
- **Purification:** Following the reaction, the product is isolated and purified using standard techniques such as column chromatography.

Fig 2. Workflow for Asymmetric Synthesis.

## Applications and Future Directions

The structural features of **2-(5-Bromothiophen-2-yl)morpholine** make it a highly attractive scaffold for drug discovery and a versatile building block in organic synthesis.

- **Drug Discovery:** The morpholine ring is a key component in several approved drugs, including the antibiotic Linezolid and the anticancer agent Gefitinib.<sup>[2]</sup> Its ability to enhance CNS penetration makes it a valuable scaffold for drugs targeting neurological disorders.<sup>[5]</sup> The bromothiophene moiety can be functionalized to explore a wide chemical space, enabling the development of libraries of compounds for high-throughput screening against various biological targets, such as kinases, GPCRs, and enzymes.
- **Synthetic Intermediate:** The bromine atom provides a site for facile diversification. It can be used in metal-catalyzed cross-coupling reactions to attach a wide array of other functional groups or complex molecular fragments, making it an invaluable intermediate for synthesizing more elaborate target molecules.

## Conclusion

**2-(5-Bromothiophen-2-yl)morpholine** is a molecule that elegantly marries the desirable pharmacokinetic properties of the morpholine ring with the synthetic versatility and aromatic character of the bromothiophene core. Its structure, confirmed through a suite of spectroscopic techniques, presents a chiral scaffold ripe for exploration in medicinal chemistry. Understanding its fundamental structural and electronic properties is the first and most critical step for any

researcher aiming to leverage this promising compound in the development of novel therapeutics or advanced organic materials.

## References

- Asymmetric hydrogenation for the synthesis of 2-substituted chiral morpholines. Chemical Science (RSC Publishing).
- Metal-free one-pot synthesis of 2-substituted and 2,3-disubstituted morpholines from aziridines. PMC.
- Asymmetric hydrogenation for the synthesis of 2-substituted chiral morpholines. PMC - NIH.
- Photocatalytic Synthesis of Substituted 2-Aryl Morpholines via Diastereoselective Annulation. Journal of the American Chemical Society.
- Photocatalytic Synthesis of Substituted 2-Aryl Morpholines via Diastereoselective Annulation. Journal of the American Chemical Society - ACS Publications.
- 5-Bromo-2-(morpholin-4-ylmethyl)thiophene. ChemScene.
- Theoretical and Spectroscopic Study of a Series of Styryl-Substituted Terthiophenes. The Journal of Physical Chemistry A - ACS Publications.
- Theoretical and Spectroscopic Study of a Series of Styryl-Substituted Terthiophenes. The Journal of Physical Chemistry A - ACS Publications.
- Heterocyclic Analogs of Thioflavones: Synthesis and NMR Spectroscopic Investigations. MDPI.
- Precise equilibrium structure determination of thiophene (c-C<sub>4</sub>H<sub>4</sub>S) by rotational spectroscopy—Structure of a five-membered heterocycle containing a third-row atom. PMC.
- Safety evaluation of substituted thiophenes used as flavoring ingredients. ScienceDirect.
- Synthesis and Characterization of a New Series of 2-(5-bromothiophen-2-yl)-5-Substituted-1, 3, 4-Oxadiazoles. ISCA.
- Synthesis and Characterization of a New Series of 2-(5-bromothiophen-2-yl)-5-Substituted-1, 3, 4-Oxadiazoles. Semantic Scholar.
- Morpholine. Wikipedia. Available at: [\[Link\]](#)
- Morpholine. Some Organic Solvents, Resin Monomers and Related Compounds, Pigments and Occupational Exposures in Paint Manufacture and Painting - NCBI. Available at: [\[Link\]](#)
- Synthesis and SAR of morpholine and its derivatives: A review update. E3S Web of Conferences.
- An updated review on morpholine derivatives with their pharmacological actions. Future Journal of Pharmaceutical Sciences. Available at: [\[Link\]](#)

- Occurrence of Morpholine in Central Nervous System Drug Discovery. PMC - NIH. Available at: [\[Link\]](#)
- Morpholine and Thiomorpholine: A Privileged Scaffold Possessing Diverse Bioactivity Profile. Journal of Chemical Reviews. Available at: [\[Link\]](#)
- Morpholine (CAS 110-91-8) - Chemical & Physical Properties. Cheméo. Available at: [\[Link\]](#)
- Figure 2. Various approaches for synthesis of morpholine The various... ResearchGate. Available at: [\[Link\]](#)
- Morpholine As a Scaffold in Medicinal Chemistry: An Update on Synthetic Strategies. MDPI. Available at: [\[Link\]](#)
- Structural and Spectroscopic Characterization of 1-(5-Bromothiophen-2-yl)-3-(4-nitrophenyl)prop-2-en-1-one: An Analysis of Electronic and NLO Properties. Polish Academy of Sciences. Available at: [\[Link\]](#)
- Pharmacological and Toxicological Screening of Novel Benzimidazole-Morpholine Derivatives as Dual-Acting Inhibitors. MDPI. Available at: [\[Link\]](#)
- (PDF) Morpholines. Synthesis and Biological Activity. ResearchGate. Available at: [\[Link\]](#)
- An updated review on morpholine derivatives with their pharmacological actions. Semantic Scholar. Available at: [\[Link\]](#)
- Novel 2-(5-Arylthiophen-2-yl)-benzoazole Cyclometalated Iridium(III) dppz Complexes Exhibit Selective Phototoxicity in Cancer Cells by Lysosomal Damage and Oncosis. PMC. Available at: [\[Link\]](#)
- 5-(5-chlorothiophen-2-yl)-N-[(3S)-1-[(2S)-1-(morpholin-4-yl)-1-oxopropan-2-yl]-2-oxopyrrolidin-3-yl]furan-2-sulfonamide. PubChem. Available at: [\[Link\]](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Precise equilibrium structure determination of thiophene (c-C<sub>4</sub>H<sub>4</sub>S) by rotational spectroscopy—Structure of a five-membered heterocycle containing a third-row atom - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Morpholine - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org/)]
- 3. e3s-conferences.org [[e3s-conferences.org](https://e3s-conferences.org/)]
- 4. jchemrev.com [[jchemrev.com](https://jchemrev.com/)]
- 5. Occurrence of Morpholine in Central Nervous System Drug Discovery - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. Asymmetric hydrogenation for the synthesis of 2-substituted chiral morpholines - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. Asymmetric hydrogenation for the synthesis of 2-substituted chiral morpholines - Chemical Science (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org/)]
- To cite this document: BenchChem. [2-(5-Bromothiophen-2-yl)morpholine chemical structure analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1530240/docs#2-5-bromothiophen-2-yl-morpholine-chemical-structure-analysis>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)